

analytical methods for 2-(4-bromophenoxy)-N-methylacetamide characterization

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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Application Note: Analytical Characterization & Protocol Design for **2-(4-bromophenoxy)-N-methylacetamide**

Introduction & Chemical Context

2-(4-bromophenoxy)-N-methylacetamide (CAS: 875621-88-8) is a critical structural motif in medicinal chemistry, often serving as a scaffold for anticonvulsants, herbicides (phenoxyacetamide class), and antimicrobial agents.^{[1][2][3]} Its structure combines a lipophilic halogenated aromatic ring with a polar amide tether, making it a valuable fragment for exploring Structure-Activity Relationships (SAR).^{[2][3]}

This guide provides a rigorous analytical framework for its characterization, focusing on distinguishing it from synthetic byproducts (e.g., 4-bromophenol) and verifying its structural integrity during drug development workflows.^{[1][2]}

Compound Profile:

- Formula:

- Molecular Weight: 244.09 g/mol [2][3]
- Key Features: Para-substituted bromine (isotopic signature), Ether linkage (chemical stability), Secondary amide (H-bond donor/acceptor).

Physicochemical Profiling Strategy

Before instrumental analysis, fundamental physical properties must be established to guide solvent selection and method development.[3]

Property	Value / Observation	Analytical Implication
Appearance	White to off-white crystalline solid	Coloration indicates oxidation of phenolic impurities.[1][2][3]
Solubility	High: DMSO, MeOH, ACNLow: Water, Hexane	Use ACN/Water gradients for HPLC. Avoid purely aqueous diluents.[2][3]
LogP (Calc)	~1.82	Moderate lipophilicity; elutes mid-range on C18 columns.[3]
Melting Point	Expected range: 110–130°C (Typical for class)	Sharp endotherm confirms crystalline purity (DSC/Capillary).

Structural Identification (The "Fingerprint")

A. Mass Spectrometry (MS) - The Bromine Signature

The presence of a single bromine atom provides a definitive isotopic fingerprint.[3]

- Method: LC-MS (ESI+) or GC-MS.[1][2][3]
- Diagnostic Pattern: Look for the 1:1 intensity ratio between the molecular ion and

- Target Ions (ESI+):

244.0 (

) and 246.0 (

) for

.

- Fragmentation: Loss of the methylamine group () is a common fragmentation pathway.[\[3\]](#)

B. Nuclear Magnetic Resonance (NMR)

The

-NMR spectrum must confirm the ether linkage and the amide connectivity.[\[3\]](#)

- Solvent: DMSO-

or CDCl

.[\[1\]](#)[\[2\]](#)

- Key Signals (Expected in DMSO-

):

- Amide NH: Broad singlet/quartet at

7.8–8.2 ppm (exchangeable with

).[\[3\]](#)

- Aromatic Ring: Two doublets (AA'BB' system) at

7.4 ppm (2H, Ar-H meta to O) and

6.9 ppm (2H, Ar-H ortho to O).[\[2\]](#)[\[3\]](#)

- O-Methylene (

): Singlet at

4.4–4.5 ppm.^{[1][2]} Critical for distinguishing from N-aryl isomers.

- N-Methyl (

): Doublet at

2.6–2.7 ppm (

Hz).

C. FT-IR Spectroscopy

- Amide I (

stretch): ~1650–1660 cm

.^[2]

- Amide II (

bend): ~1540–1560 cm

.^[2]

- Aryl Ether (

): Strong band at ~1240 cm

.^[2]

Chromatographic Purity Protocol (HPLC-UV)

This protocol is designed to separate the target compound from its primary synthetic precursor, 4-bromophenol, and the hydrolysis byproduct, 2-(4-bromophenoxy)acetic acid.^{[1][2][3]}

Method Development Logic

- Column: C18 is standard.^{[2][3]} A "End-capped" column is preferred to reduce tailing from the secondary amide.^{[1][2][3]}

- Mobile Phase: Acidic modifier (Phosphoric acid or TFA) is required to suppress ionization of phenolic impurities (pKa ~9) and any carboxylic acid byproducts, ensuring sharp peaks.
- Detection: 254 nm (strong aromatic absorption) or 220 nm (amide bond absorption).

Standard Operating Procedure (SOP)

1. Chromatographic Conditions:

- Instrument: HPLC with PDA/UV Detector.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 µm) or equivalent.[3]
- Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[2][3][4]
- Injection Volume: 10 µL.
- Detection: 254 nm (Reference 360 nm).[3]

2. Mobile Phase:

- Solvent A: 0.1% Phosphoric Acid in Water ().[3]
- Solvent B: Acetonitrile (HPLC Grade).[3]

3. Gradient Program:

Time (min)	% Solvent A	% Solvent B	Phase Description
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Polar impurities)
15.0	10	90	Linear Gradient (Elution of Target)
20.0	10	90	Wash
21.0	90	10	Re-equilibration

4. Sample Preparation:

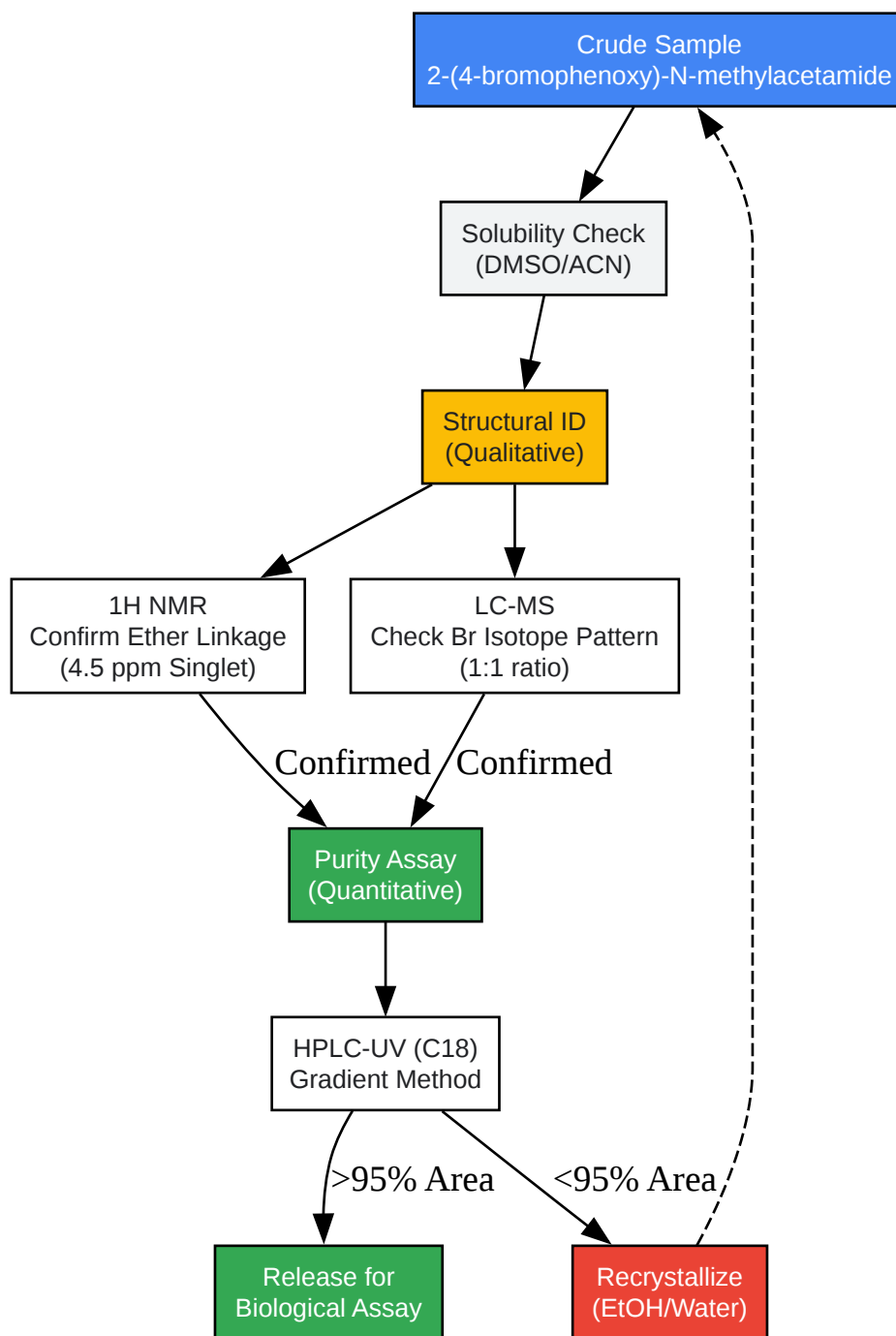
- Diluent: 50:50 Water:Acetonitrile.[\[2\]](#)[\[3\]](#)
- Stock Solution: Dissolve 10 mg of sample in 1 mL Acetonitrile. Sonicate for 5 mins.
- Working Standard: Dilute Stock to 0.5 mg/mL with Diluent. Filter through 0.22 μ m PTFE filter.
[\[2\]](#)

Impurity Profiling & Control

Understanding the synthesis pathway allows for targeted impurity monitoring.[\[3\]](#)

- Impurity A (Starting Material): 4-Bromophenol.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Retention Time (RT): Earlier than target.
- Impurity B (Reagent): 2-Chloro-N-methylacetamide.[\[1\]](#)[\[2\]](#)[\[3\]](#) RT: Very early (near void volume) due to low LogP.
- Impurity C (Hydrolysis): 2-(4-bromophenoxy)acetic acid.[\[1\]](#)[\[2\]](#)[\[3\]](#) RT: pH dependent; acidic mobile phase pushes it later.

Visual Workflow: Analytical Logic



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Figure 1: Analytical Decision Matrix for Characterization and Release.

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- To cite this document: BenchChem. [analytical methods for 2-(4-bromophenoxy)-N-methylacetamide characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1277789/docs#analytical-methods-for-2-4-bromophenoxy-n-methylacetamide-characterization>]

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